

"N-Ethyl-1H-pyrrole-2-carboxamide" CAS number and chemical structure

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Compound of Interest

Compound Name: N-Ethyl-1H-pyrrole-2-carboxamide

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An In-depth Technical Guide on Pyrrole-2-Carboxamides

A comprehensive overview of the synthesis, properties, and biological significance of pyrrole-2-carboxamide and its derivatives, including the theoretical basis for **N-Ethyl-1H-pyrrole-2-carboxamide**.

Audience: Researchers, scientists, and drug development professionals.

Disclaimer: Direct experimental data, including a specific CAS number for "N-Ethyl-1H-pyrrole-2-carboxamide," is not readily available in public databases. This guide provides a detailed overview of the parent compound, 1H-pyrrole-2-carboxamide, and outlines a potential synthetic route to its N-ethyl derivative based on established chemical principles.

Introduction to Pyrrole-2-Carboxamides

The pyrrole ring is a fundamental five-membered aromatic heterocycle present in a vast array of biologically active molecules and natural products.[1] Its derivatives are of significant interest in medicinal chemistry due to their diverse pharmacological activities, including antibacterial, antiviral, and anticancer properties.[2][3] The pyrrole-2-carboxamide scaffold, in particular, serves as a crucial pharmacophore in the development of novel therapeutic agents. This guide focuses on the chemical properties, synthesis, and biological context of 1H-pyrrole-2-



carboxamide, providing a foundation for the study of its N-alkylated derivatives like **N-Ethyl-1H-pyrrole-2-carboxamide**.

Physicochemical Properties and Identification 1H-Pyrrole-2-carboxamide

This is the parent compound from which **N-Ethyl-1H-pyrrole-2-carboxamide** is derived. Its identification and properties are well-documented.

Property	Value	Reference
CAS Number	4551-72-8	[4]
Molecular Formula	C5H6N2O	[4]
Molecular Weight	110.11 g/mol	[5]
IUPAC Name	1H-pyrrole-2-carboxamide	[4]
Appearance	Data not available	
Melting Point	Data not available	_
Solubility	Data not available	

N-Ethyl-1H-pyrrole-2-carboxamide (Theoretical)

While a specific CAS number is not available, the fundamental properties can be predicted.

Property	Predicted Value	
Molecular Formula	C7H10N2O	
Molecular Weight	138.17 g/mol	
IUPAC Name	N-ethyl-1H-pyrrole-2-carboxamide	

Chemical Structure



The chemical structure of 1H-pyrrole-2-carboxamide consists of a pyrrole ring with a carboxamide group attached at the second position. The structure of its N-ethyl derivative would feature an ethyl group on the nitrogen atom of the carboxamide.

Caption: Chemical structures of 1H-pyrrole-2-carboxamide and the predicted structure of **N-Ethyl-1H-pyrrole-2-carboxamide**.

Synthesis and Experimental Protocols

The synthesis of **N-Ethyl-1H-pyrrole-2-carboxamide** would likely proceed through the amidation of a pyrrole-2-carboxylic acid derivative. A common and versatile method involves the conversion of the corresponding ethyl ester, Ethyl 1H-pyrrole-2-carboxylate, with an amine.

Synthesis of Ethyl 1H-pyrrole-2-carboxylate (Precursor)

Ethyl 1H-pyrrole-2-carboxylate (CAS: 2199-43-1) is a key intermediate.[6][7][8] A general procedure for its synthesis involves the reaction of pyrrole with trichloroacetyl chloride followed by alcoholysis.[9]

Experimental Protocol (Adapted from Organic Syntheses Procedure):[9]

- Acylation of Pyrrole: Freshly distilled pyrrole is added dropwise to a stirred solution of trichloroacetyl chloride in anhydrous diethyl ether. The reaction is typically exothermic, causing the mixture to reflux.
- Hydrolysis: After the addition is complete, an aqueous solution of potassium carbonate is slowly added to the reaction mixture.
- Extraction and Purification: The organic layer is separated, dried with a drying agent (e.g., magnesium sulfate), and the solvent is removed by distillation. The resulting crude 2-trichloroacetylpyrrole is then purified, often by crystallization from a solvent like hexane.
- Alcoholysis to the Ester: The purified 2-trichloroacetylpyrrole is dissolved in ethanol. A solution of sodium ethoxide in ethanol is then added, and the mixture is heated under reflux.
- Work-up and Final Purification: The reaction mixture is concentrated, and the residue is partitioned between ether and dilute hydrochloric acid. The ether layer is washed, dried, and



concentrated. The final product, Ethyl 1H-pyrrole-2-carboxylate, is obtained by fractional distillation under reduced pressure.

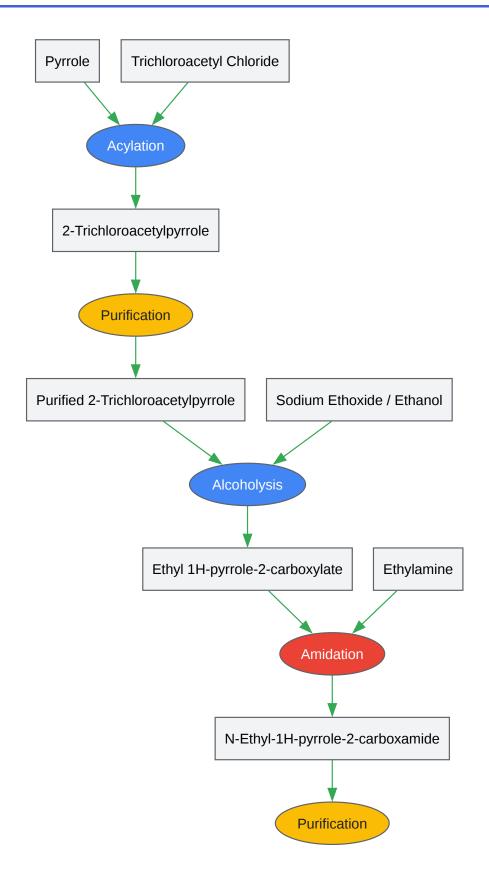
Proposed Synthesis of N-Ethyl-1H-pyrrole-2-carboxamide

The conversion of Ethyl 1H-pyrrole-2-carboxylate to **N-Ethyl-1H-pyrrole-2-carboxamide** can be achieved through direct amidation with ethylamine.

Proposed Experimental Protocol:

- Reaction Setup: Ethyl 1H-pyrrole-2-carboxylate is dissolved in a suitable solvent, such as ethanol or methanol.
- Amine Addition: An excess of ethylamine (as a solution in a compatible solvent or as a gas)
 is added to the solution.
- Reaction Conditions: The mixture is stirred, potentially with heating, for a period sufficient to ensure complete conversion. The reaction progress can be monitored by techniques such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- Isolation and Purification: Upon completion, the solvent and excess ethylamine are removed under reduced pressure. The crude product can then be purified by recrystallization from an appropriate solvent or by column chromatography.





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Caption: Proposed synthetic workflow for N-Ethyl-1H-pyrrole-2-carboxamide.



Biological Activity and Potential Applications

While there is no specific biological data for **N-Ethyl-1H-pyrrole-2-carboxamide**, the broader class of pyrrole-2-carboxamide derivatives has shown significant potential in drug discovery.

- Antitubercular Activity: Several pyrrole-2-carboxamide derivatives have been designed and synthesized as potent inhibitors of Mycobacterial Membrane Protein Large 3 (MmpL3), a crucial protein for the growth of Mycobacterium tuberculosis.[10] Structure-activity relationship (SAR) studies have indicated that the substituents on both the pyrrole nitrogen and the amide nitrogen play a critical role in the compound's efficacy.[10]
- Antibacterial Potential: The pyrrole-2-carboxylate and pyrrole-2-carboxamide moieties are considered important pharmacophores in the development of new antibacterial agents.[2]
- General Biological Significance: Pyrrole-based compounds are known to exhibit a wide range of pharmacological activities, including anticancer, anti-inflammatory, and antidiabetic properties.[3][11]

Conclusion and Future Directions

N-Ethyl-1H-pyrrole-2-carboxamide represents an unexplored member of the promising pyrrole-2-carboxamide class of compounds. Based on established synthetic methodologies, its preparation from readily available starting materials is highly feasible. Future research should focus on the actual synthesis, characterization, and biological evaluation of this compound. Investigating its activity against various biological targets, such as bacterial or cancer cell lines, could reveal novel therapeutic applications and further elucidate the structure-activity relationships within this important chemical scaffold. The lack of current data highlights an opportunity for new research in the field of medicinal chemistry.

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